

In-depth Technical Guide on the Biological Role of 9-Hydroxynonadecanoyl-CoA

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Compound of Interest

Compound Name: 9-HydroxyNonadecanoyl-CoA

Cat. No.: B15552372

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A foundational exploration into a novel long-chain acyl-coenzyme A derivative and its putative roles in cellular metabolism and signaling.

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Information regarding the specific biological roles and pathways of **9-hydroxynonadecanoyl-CoA** is currently limited in publicly accessible scientific literature. This guide, therefore, synthesizes information on related long-chain fatty acyl-CoAs and proposes a hypothetical framework for the function of **9-hydroxynonadecanoyl-CoA** to stimulate further research.

Introduction to 9-Hydroxynonadecanoyl-CoA

9-Hydroxynonadecanoyl-CoA is the coenzyme A (CoA) thioester of 9-hydroxynonadecanoic acid, a 19-carbon hydroxylated long-chain fatty acid. As an acyl-CoA, it is presumed to be an intermediate in fatty acid metabolism. The presence of a hydroxyl group at the C9 position suggests it may have unique biological activities and metabolic fates compared to its non-hydroxylated counterpart, nonadecanoyl-CoA.

Acyl-CoAs are central players in a multitude of cellular processes, including energy metabolism, lipid synthesis, and the regulation of cellular signaling.^{[1][2]} They serve as substrates for beta-oxidation to produce ATP, as building blocks for the synthesis of complex lipids like phospholipids and triglycerides, and as allosteric regulators of key enzymes.^{[3][4]}

The unique structure of **9-hydroxynonadecanoyl-CoA**, with its odd-numbered carbon chain and mid-chain hydroxyl group, suggests it could intersect with these pathways in novel ways.

Hypothetical Biosynthesis of 9-Hydroxynonadecanoyl-CoA

The synthesis of **9-hydroxynonadecanoyl-CoA** in vivo has not been explicitly described. However, it can be hypothesized to arise from two primary routes: the hydroxylation of nonadecanoyl-CoA or the activation of pre-existing 9-hydroxynonadecanoic acid.

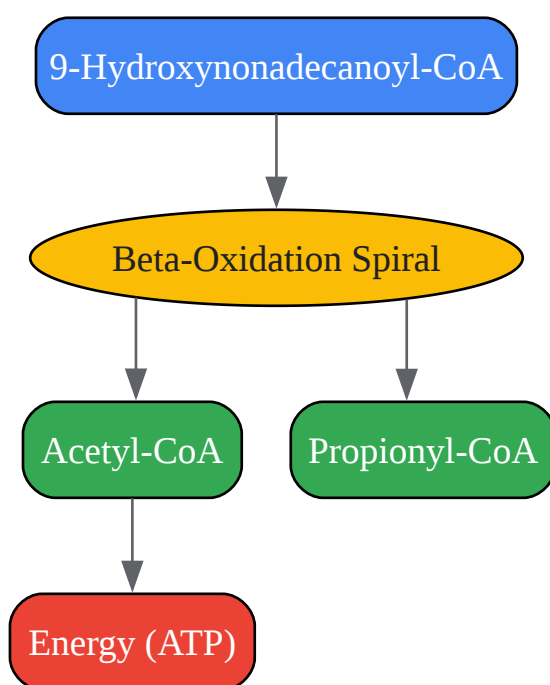
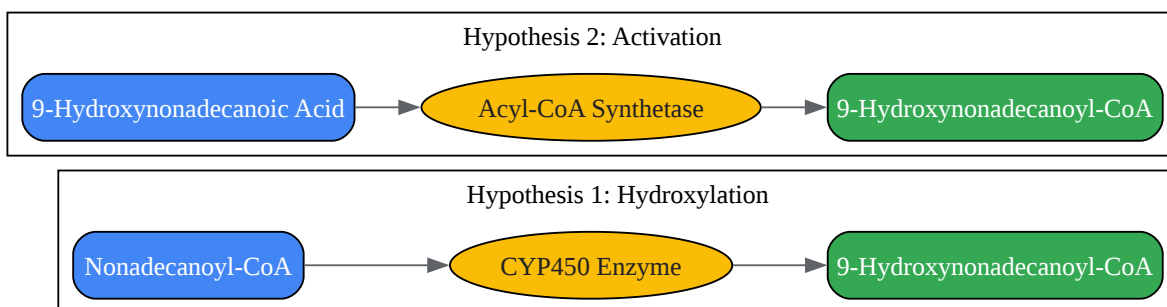
Hydroxylation of Nonadecanoyl-CoA

Long-chain fatty acids can be hydroxylated by cytochrome P450 enzymes, particularly of the CYP4 family. This process typically occurs at the omega (ω) or ω -1 position but can also happen at other positions along the acyl chain. The resulting hydroxy fatty acid can then be further metabolized.

Activation of 9-Hydroxynonadecanoic Acid

Alternatively, 9-hydroxynonadecanoic acid, if present, could be activated to its CoA thioester by an acyl-CoA synthetase (ACS).^[3] These enzymes are responsible for the ATP-dependent esterification of fatty acids to coenzyme A, a critical step for their subsequent metabolic processing.^[4]

Experimental Workflow for Investigating Biosynthesis:



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